

Essential Safety and Operational Guide for Handling Methyl 3-hydroxy-2-nitrobenzoate

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Compound of Interest

Compound Name: **Methyl 3-hydroxy-2-nitrobenzoate**

Cat. No.: **B1315691**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety protocols, operational procedures, and disposal plans for the handling of **Methyl 3-hydroxy-2-nitrobenzoate**. Adherence to these guidelines is vital for ensuring personnel safety and minimizing environmental impact. The following information is a synthesis of available data for **Methyl 3-hydroxy-2-nitrobenzoate** and related nitroaromatic compounds.

Hazard Identification and Personal Protective Equipment (PPE)

Methyl 3-hydroxy-2-nitrobenzoate and similar nitroaromatic compounds are considered hazardous and require careful handling. They can be irritating to the skin, eyes, and respiratory system.^{[1][2][3]} Appropriate engineering controls and Personal Protective Equipment (PPE) are mandatory when working with this chemical.

Table 1: Personal Protective Equipment (PPE) Requirements

PPE Category	Item	Specifications and Remarks
Eye Protection	Safety Goggles	Must conform to EN 166 or OSHA 29 CFR 1910.133 standards. Required at all times in the laboratory.
Face Protection	Face Shield	Recommended when there is a significant risk of splashing or dust generation.
Hand Protection	Chemical-Resistant Gloves	Butyl rubber or Neoprene gloves are recommended for handling nitro-compounds. ^[4] Nitrile gloves may be suitable for short-term splash protection but should be changed immediately upon contamination. Always inspect gloves for integrity before use.
Body Protection	Laboratory Coat	A flame-resistant lab coat should be worn and kept fully buttoned. For larger quantities, a chemical-resistant apron over the lab coat is advised.
Respiratory Protection	Dust Mask or Respirator	All handling of the solid compound should occur within a certified chemical fume hood. If there is a risk of generating dust outside of a fume hood, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.

Operational Plan: Step-by-Step Handling Procedures

A systematic approach is crucial when working with **Methyl 3-hydroxy-2-nitrobenzoate**.

- Preparation and Engineering Controls:
 - All manipulations of the solid compound must be conducted in a certified chemical fume hood to minimize inhalation exposure.
 - Ensure that an emergency eyewash station and a safety shower are readily accessible and have been recently tested.
 - Prepare all necessary equipment (spatulas, weighing paper, glassware) within the fume hood to minimize movement of the chemical.
 - Ensure appropriately labeled waste containers are available in the fume hood.
- Weighing and Transfer:
 - Conduct all weighing and transfer operations within the fume hood to contain any dust.
 - Use appropriate tools to handle the solid, minimizing the creation of dust.
- During the Experiment:
 - Keep all containers with **Methyl 3-hydroxy-2-nitrobenzoate** clearly labeled.
 - Avoid contact with skin and eyes.
 - Do not eat, drink, or smoke in the laboratory.
 - Wash hands thoroughly after handling the chemical, even if gloves were worn.
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area.

- Store away from incompatible materials such as strong oxidizing agents.[2][5]

Disposal Plan

Proper disposal of **Methyl 3-hydroxy-2-nitrobenzoate** and its waste is critical to prevent environmental contamination and ensure regulatory compliance.

Table 2: Waste Disposal Guidelines

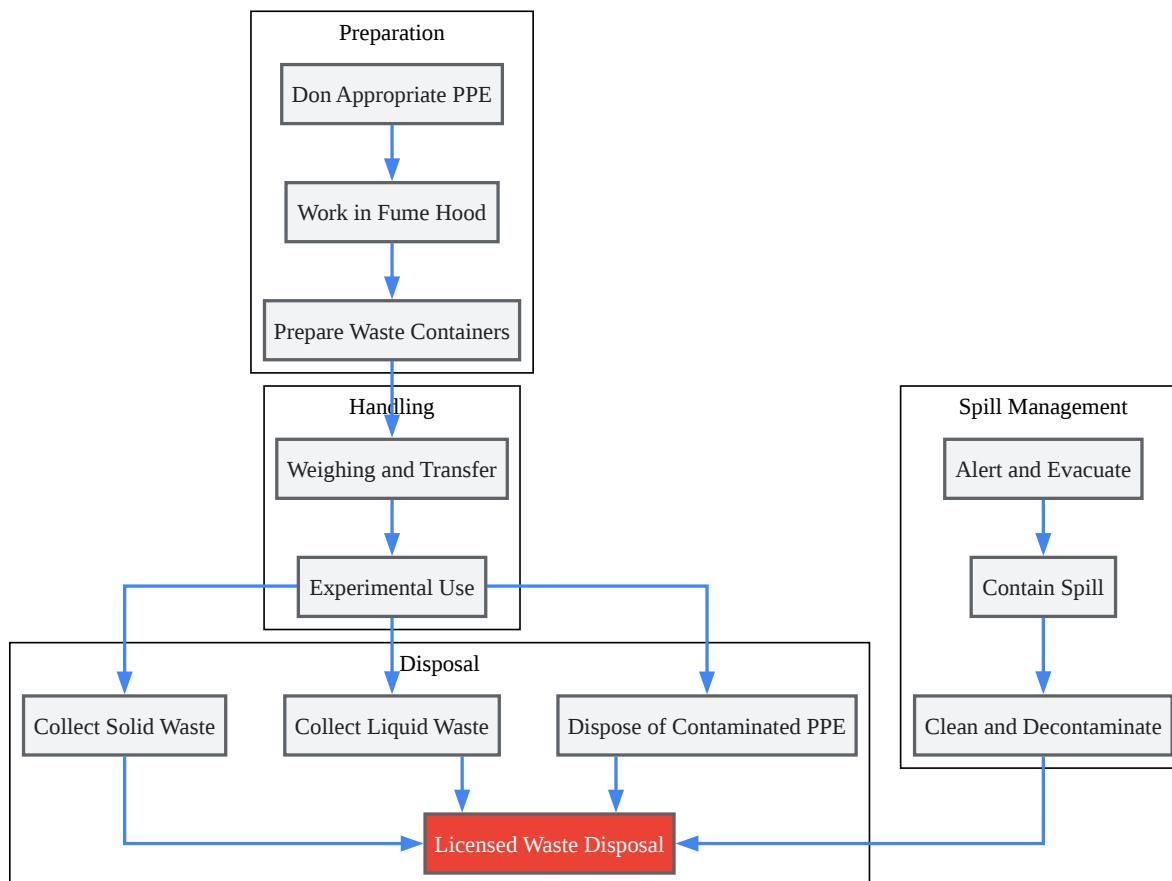
Waste Type	Disposal Procedure
Solid Waste	<ul style="list-style-type: none">- Collect all solid waste, including contaminated weighing paper and spill cleanup materials, in a designated, sealed, and clearly labeled hazardous waste container. - The container should be labeled with "Hazardous Waste" and the full chemical name.
Liquid Waste (Solutions)	<ul style="list-style-type: none">- Collect all liquid waste containing Methyl 3-hydroxy-2-nitrobenzoate in a compatible, sealed, and clearly labeled hazardous waste container. - Do not mix with incompatible wastes.
Contaminated PPE	<ul style="list-style-type: none">- Dispose of contaminated gloves and other disposable PPE in a designated hazardous waste container.
Empty Containers	<ul style="list-style-type: none">- The first rinse of an empty container must be collected and disposed of as hazardous waste. For highly toxic compounds, the first three rinses should be collected.[6] - After appropriate rinsing, the container can be disposed of according to institutional guidelines.
Final Disposal	<ul style="list-style-type: none">- All hazardous waste must be disposed of through a licensed professional waste disposal service in accordance with local, state, and federal regulations.[7][8]

Spill Management Protocol

In the event of a spill, follow these steps:

- Evacuate and Alert:
 - Immediately alert others in the vicinity and evacuate the immediate area.
 - If the spill is large or in a poorly ventilated area, evacuate the entire lab and notify your supervisor and institutional safety office.
- Ventilate:
 - Ensure the area is well-ventilated. If the spill is in a fume hood, keep it running.
- Don Appropriate PPE:
 - Put on the appropriate PPE as outlined in Table 1, including respiratory protection if necessary.
- Contain the Spill:
 - For a solid spill, carefully sweep up the material and place it into a labeled, sealed container for hazardous waste. Avoid actions that could generate dust.[9][10][11]
 - Use an inert absorbent material to contain the spill.[10][11][12]
- Clean and Decontaminate:
 - Clean the spill area with soap and water.
 - Collect all cleanup materials in a sealed bag and dispose of it as hazardous waste.
- Report:
 - Report the incident to your supervisor and the appropriate institutional safety personnel.

Workflow for Handling and Disposal

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Caption: Workflow for the safe handling and disposal of **Methyl 3-hydroxy-2-nitrobenzoate**.

Quantitative Data

The following table summarizes available physical and toxicological data for structurally similar compounds, which can serve as an estimate for **Methyl 3-hydroxy-2-nitrobenzoate**.

Table 3: Physical and Toxicological Properties

Property	Value (for Methyl 3-nitrobenzoate)	Value (for Methyl 2-hydroxy-3-nitrobenzoate)
Molecular Formula	C ₈ H ₇ NO ₄ [13]	C ₈ H ₇ NO ₅ [1]
Molecular Weight	181.15 g/mol [13]	197.15 g/mol [3]
Appearance	Crystalline Powder [13]	Solid
Melting Point	78-80 °C [13]	Not available
Boiling Point	279 °C [13]	Not available
Solubility	Insoluble in water [13]	Not available
Acute Oral Toxicity	May be harmful if swallowed. [2] The toxicological properties have not been fully investigated. [2]	Category 4 [3]
Skin Corrosion/Irritation	May cause skin irritation. [2]	Category 2 [3]
Serious Eye Damage/Irritation	May cause eye irritation. [2]	Category 2 [3]
STOT - Single Exposure	May cause respiratory tract irritation. [2]	Category 3 (Respiratory irritation) [3]

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